

# Application Notes and Protocols: Adsorption of Disperse Orange 30 on Activated Carbon

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## Compound of Interest

Compound Name: Disperse Orange 30

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This document provides detailed application notes and experimental protocols for the adsorption of **Disperse Orange 30**, a common mono-azo dye, onto activated carbon. The information is compiled from various studies to offer a comprehensive guide for researchers in environmental science and materials chemistry.

## Introduction

**Disperse Orange 30** (DO-30) is a synthetic dye extensively used in the textile industry for coloring materials like polyester and nylon.<sup>[1]</sup> Due to its chemical stability and low biodegradability, its presence in industrial effluents poses a significant environmental concern. <sup>[1]</sup> Adsorption using activated carbon is a widely recognized and effective method for the removal of such dyes from aqueous solutions due to the high surface area and porous structure of the adsorbent.<sup>[1]</sup> This document outlines the key parameters, experimental procedures, and expected outcomes for the adsorption of DO-30 on activated carbon.

## Data Presentation: Adsorption Parameters and Isotherm Models

The efficiency of **Disperse Orange 30** adsorption onto activated carbon is influenced by several experimental conditions. The equilibrium data are often analyzed using various isotherm models to describe the interaction between the dye and the adsorbent.

Table 1: Summary of Experimental Conditions for **Disperse Orange 30** Adsorption

Parameter	Investigated Range	Optimal Condition	Reference
Adsorbent Dosage	0.1 g - 0.4 g	0.4 g	[1]
Initial Dye Concentration	50 - 300 mg/L	Varies with study objectives	[1]
Contact Time	10 - 150 min	90 min	[1]
Temperature	Room Temperature - 60 °C	60 °C	[1]
pH	2 - Not specified	2	[2]

Table 2: Adsorption Isotherm Model Parameters for **Disperse Orange 30** on Activated Carbon

Isotherm Model	Key Parameters	Description	Applicability	Reference
Langmuir	q_max (mg/g), K_L (L/mg)	Assumes monolayer adsorption on a homogeneous surface.	Best fit for rattan sawdust-based activated carbon. [3]	[3]
Freundlich	K_F ((mg/g) (L/mg)^(1/n)), n	Describes multilayer adsorption on a heterogeneous surface.	Good fit for H2SO4-functionalized activated carbon. [1]	[1]
Temkin	A_T (L/g), b_T (J/mol)	Considers the effect of adsorbent-adsorbate interactions on the heat of adsorption.	Better represents adsorption on pure activated carbon.[1]	[1]

## Experimental Protocols

This section details the methodologies for preparing the materials and conducting the adsorption experiments.

### Materials and Equipment

- Adsorbent: Activated Carbon (commercial or prepared). For functionalized activated carbon, see protocol below.
- Adsorbate: **Disperse Orange 30** dye.
- Chemicals: Sulfuric acid ( $\text{H}_2\text{SO}_4$ ) for functionalization, distilled water.
- Equipment: Magnetic stirrer, oven, centrifuge, UV-Vis spectrophotometer, pH meter, shaker.

### Preparation of $\text{H}_2\text{SO}_4$ -Functionalized Activated Carbon (AAC)

- Add 30 ml of concentrated  $\text{H}_2\text{SO}_4$  to 6 g of powdered pure activated carbon (PAC).<sup>[1]</sup>
- Stir the mixture at 600 rpm for 6 hours at approximately 80 °C.<sup>[1]</sup>
- After the reaction, dilute the mixture with distilled water and wash thoroughly.
- Filter the mixture using a vacuum filter.
- Dry the resulting  $\text{H}_2\text{SO}_4$ -functionalized activated carbon (AAC) in an oven at 70 °C overnight.<sup>[1]</sup>

### Preparation of Disperse Orange 30 Stock Solution

- Prepare a stock solution of **Disperse Orange 30** by dissolving a known weight of the dye in distilled water.
- Prepare a series of standard solutions with concentrations ranging from 10 to 100 mg/L by diluting the stock solution.<sup>[1]</sup>

- Measure the absorbance of each standard solution at the maximum wavelength ( $\lambda_{\text{max}}$ ) of 450 nm using a UV-Vis spectrophotometer.[1]
- Construct a calibration curve by plotting absorbance versus concentration. The relationship can be described by the Beer-Lambert law, for example,  $A = 0.0212C$ . [1]

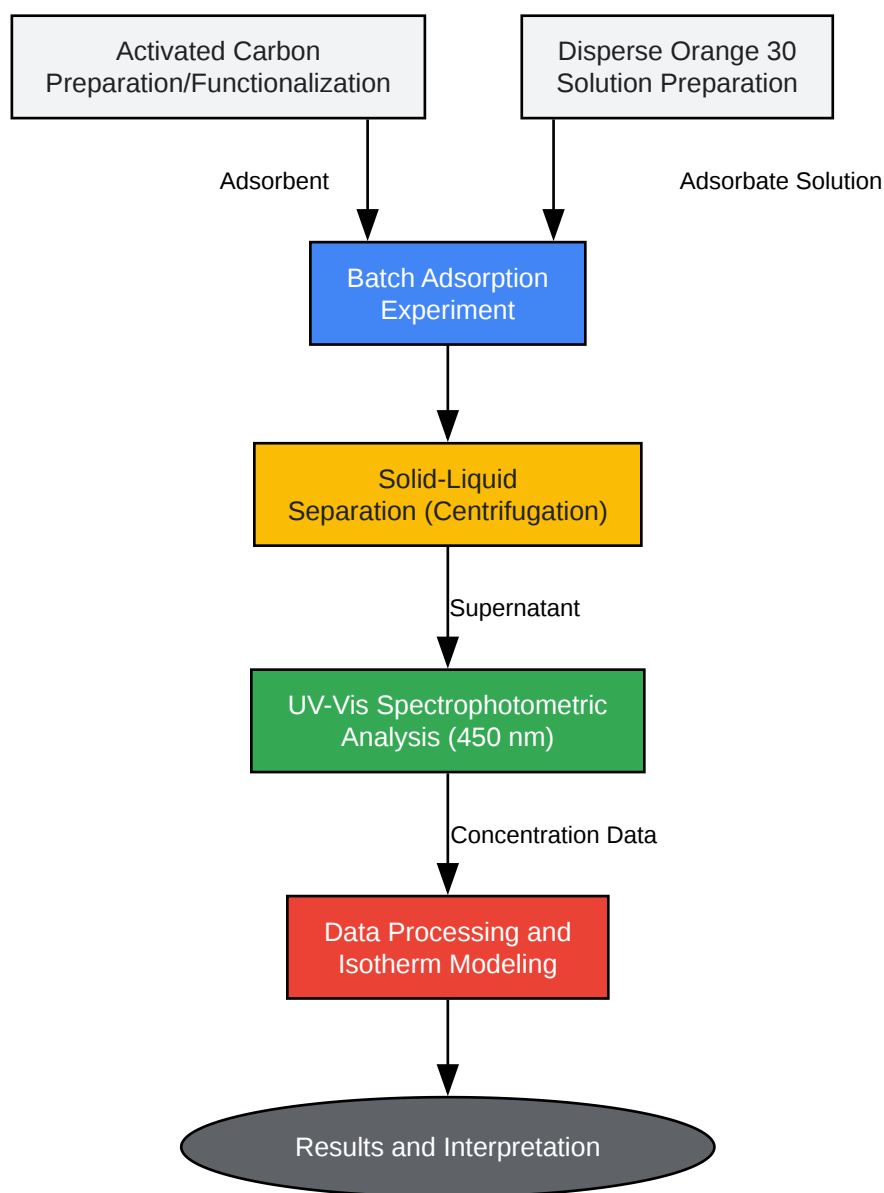
## Batch Adsorption Experiment

- Prepare a series of flasks containing a fixed volume of **Disperse Orange 30** solution of a known initial concentration.
- Add a specific amount of activated carbon (e.g., 0.1 g or 0.4 g) to each flask.[1]
- Agitate the flasks on a shaker at a constant speed (e.g., 700 rpm) for a predetermined contact time (e.g., 10, 30, 60, 90, 120, 150 min).[1]
- Control the temperature of the experiment as required (e.g., room temperature, 60 °C).[1]
- After the desired contact time, separate the adsorbent from the solution by centrifugation.[1]
- Measure the absorbance of the supernatant at 450 nm using a UV-Vis spectrophotometer.[1]
- Calculate the final concentration of the dye ( $C_e$ ) using the calibration curve.
- The percentage of dye removal can be calculated using the following equation: Dye Removal (%) =  $((C_0 - C_e) / C_0) * 100$  where  $C_0$  is the initial dye concentration and  $C_e$  is the equilibrium dye concentration.

## Visualizations

### Experimental Workflow for Adsorption Studies

The following diagram illustrates the general workflow for conducting batch adsorption studies of **Disperse Orange 30** on activated carbon.

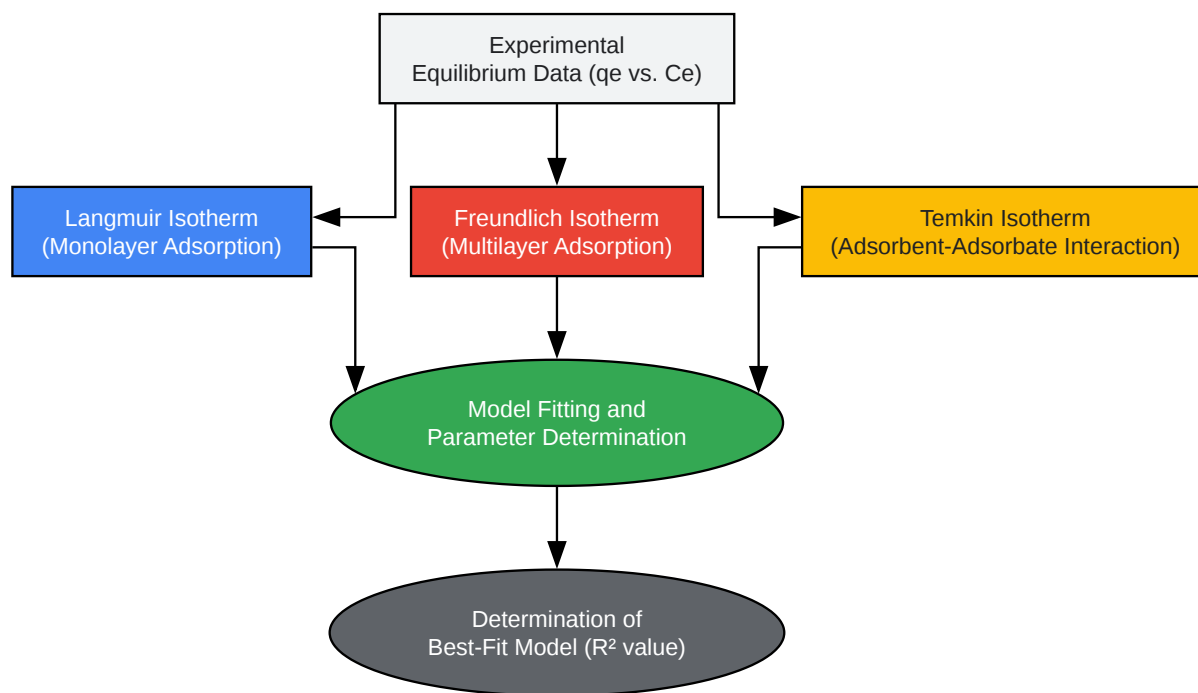


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Caption: Experimental workflow for the adsorption of **Disperse Orange 30**.

## Logical Relationship of Adsorption Isotherm Analysis

This diagram shows the relationship between the experimental data and the application of different isotherm models to understand the adsorption mechanism.



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Caption: Logical flow for adsorption isotherm model analysis.

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